

Application Notes and Protocols for Metabolic Studies of 14C-Labeled Triadimenol

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting metabolic studies of the fungicide **Triadimenol** using a 14C-labeled radiotracer. The information is intended to guide researchers in designing and executing robust experiments to understand the absorption, distribution, metabolism, and excretion (ADME) of **Triadimenol** in various biological systems.

Introduction

Triadimenol is a systemic triazole fungicide used to control a broad spectrum of fungal diseases in various crops. Understanding its metabolic fate in target organisms (plants), non-target organisms (animals), and the environment (soil) is crucial for assessing its efficacy, potential risks, and ensuring food safety. The use of 14C-labeled **Triadimenol** allows for sensitive and accurate tracing of the parent compound and its metabolites.

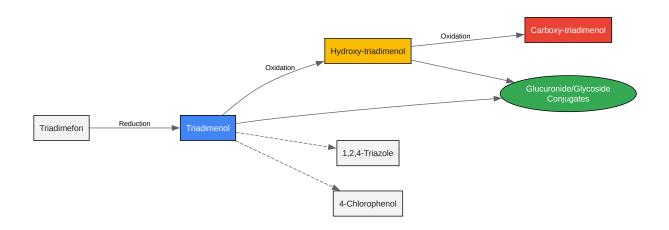
Metabolic Pathways of Triadimenol

Triadimenol is metabolized in plants and animals primarily through oxidation of the t-butyl group, leading to the formation of hydroxylated and carboxylated derivatives. Conjugation of the parent compound and its metabolites with endogenous molecules like glucose or glucuronic acid is also a significant metabolic route. In soil, microbial degradation plays a key role in the transformation of **Triadimenol**.



The major metabolic reactions include:

- Oxidation: Hydroxylation of the t-butyl methyl group to form hydroxy-triadimenol, which can be further oxidized to carboxy-triadimenol.
- Conjugation: Formation of glycoside or glucuronide conjugates of Triadimenol and its hydroxylated metabolites.
- Cleavage: Breakdown of the molecule into 1,2,4-triazole and 4-chlorophenol moieties, which can be further metabolized.



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Caption: Proposed metabolic pathway of **Triadimenol**.

Quantitative Data Summary

The following tables summarize the quantitative data on the absorption, distribution, and excretion of 14C-**Triadimenol** in rats following oral administration.



Table 1: Excretion of Radioactivity (% of Administered Dose) in Rats after a Single Oral Dose of [14C]**Triadimenol**[1]

Time (hours)	Urine (Male)	Feces (Male)	Urine (Female)	Feces (Female)
24	35.8	55.2	48.9	36.1
48	38.1	58.3	51.2	37.9
144	39.5	60.1	52.8	38.9

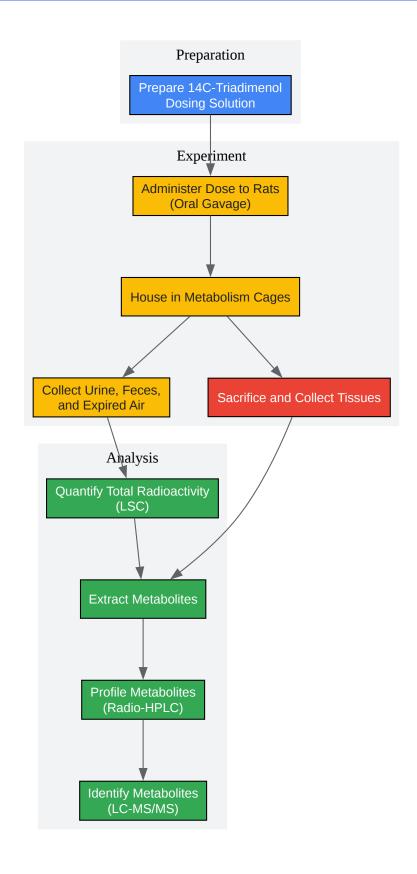
Table 2: Distribution of Radioactivity (ppm) in Rat Tissues 6 Days After a Single Oral Dose of [14C]**Triadimenol**[1]

Tissue	Isomer A (Male)	Isomer A (Female)	lsomer B (Male)	Isomer B (Female)
Liver	0.06	0.03	0.02	0.01
Kidney	0.02	0.01	<0.01	<0.01
Fat	<0.01	<0.01	<0.01	<0.01
Muscle	<0.01	<0.01	<0.01	<0.01
Blood	<0.01	<0.01	<0.01	<0.01

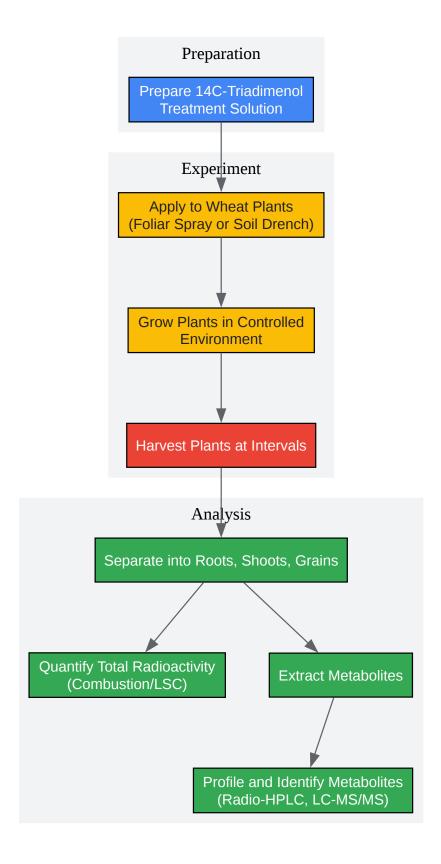
Experimental Protocols Animal Metabolism Study (Rat)

This protocol outlines a typical ADME study in rats using 14C-labeled **Triadimenol**, adhering to OECD Guideline 417 for Toxicokinetics.

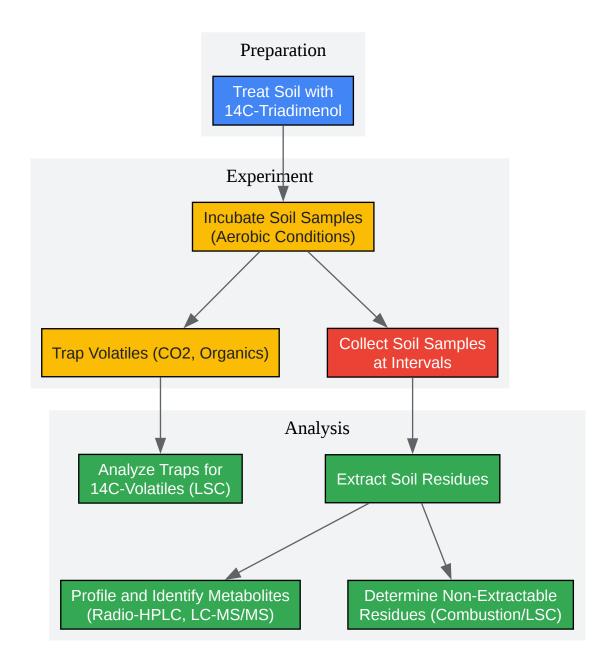












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